Spectroscopic Analysis of N-(2-Methylphenyl)anthranilic Acid (Mefenamic Acid): Application Note & Protocols

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Compound of Interest

Compound Name:	*N-(2-Methylphenyl)anthranilic acid*
CAS No.:	*16610-44-9*
Cat. No.:	*B097089*

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Executive Summary & Molecular Architecture

N-(2-Methylphenyl)anthranilic acid, commonly known as Mefenamic Acid (MFA), is a potent non-steroidal anti-inflammatory drug (NSAID) belonging to the fenamate class. Its analysis requires a nuanced understanding of its molecular geometry, specifically the intramolecular hydrogen bonding between the secondary amine (-NH) and the carbonyl oxygen (C=O).[1]

This interaction locks the molecule into a pseudo-cyclic conformation, significantly influencing its vibrational (IR) and magnetic (NMR) resonance profiles. Furthermore, MFA exhibits conformational polymorphism (Form I and Form II), a critical quality attribute that dictates bioavailability and stability. This guide provides validated protocols for identifying, quantifying, and distinguishing these forms.

Molecular Features & Spectral Consequences

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Feature	Structural Cause	Spectroscopic Consequence
Carbonyl Frequency	Intramolecular H-bond (N-H[2]···O=C)	IR shifts to lower frequency (~1650 cm^{-1}) compared to free acids (~1700+ cm^{-1}).
Amine Proton	Deshielding by C=O proximity	H NMR signal shifts downfield (>9.0 ppm).
Polymorphism	Different packing/conformation	Distinct IR shifts in N-H stretch region (3300–3350 cm^{-1}).

Analytical Workflow

The following diagram outlines the logical flow for characterizing MFA, prioritizing non-destructive techniques before destructive quantitation.

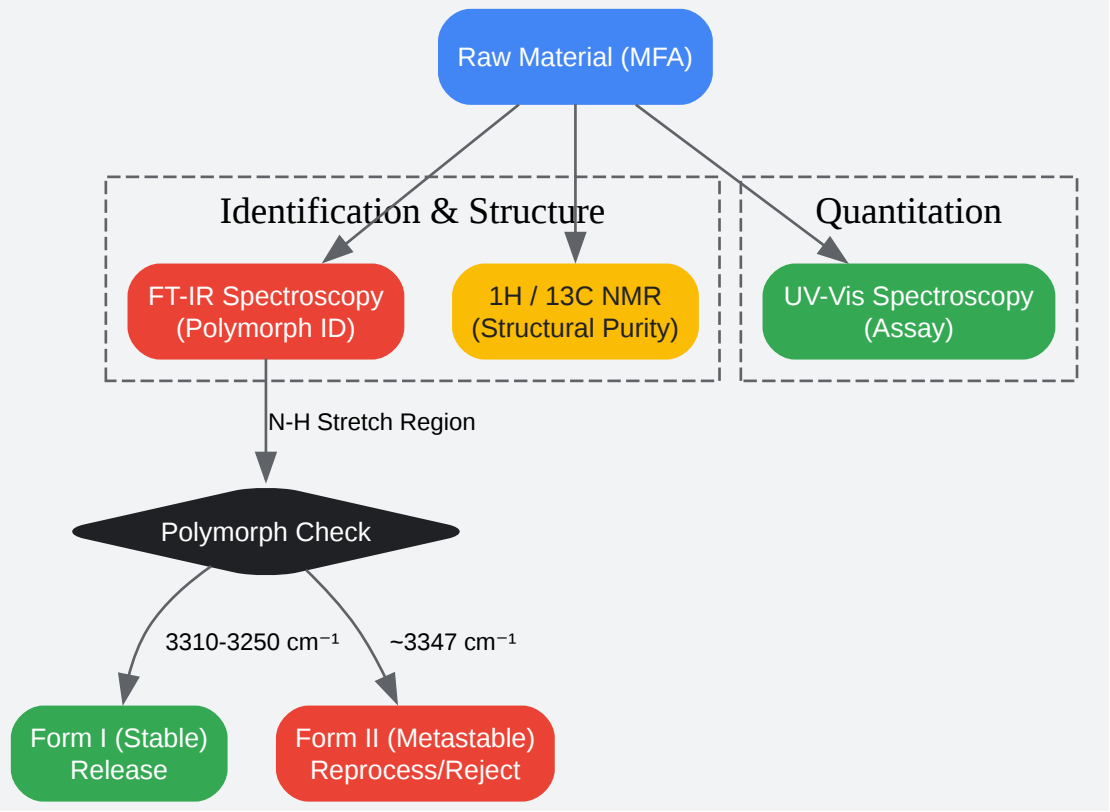

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Figure 1: Integrated analytical workflow for Mefenamic Acid, emphasizing the critical polymorph differentiation step via FT-IR.

Protocol 1: UV-Vis Spectrophotometric Quantitation[1]

Objective: Quantitative determination of MFA content in bulk API or pharmaceutical formulations. Principle: MFA exhibits a characteristic absorption maximum (

) at 285 nm in basic media due to the conjugation of the anthranilic acid moiety.

Materials

- Solvent: 0.1 N NaOH or Methanol (Acidic/Basic variants exist; 0.1 N NaOH is preferred for solubility and stability).
- Standard: Mefenamic Acid Reference Standard (USP/BP grade).

Method Parameters

- Scan Range: 200–400 nm[3][4]
- : 285 ± 2 nm
- Linearity Range: 5 – 25

  g/mL[5]
- Molar Absorptivity (

  ):

  L mol^{-1} cm^{-1}[6]

Step-by-Step Procedure

- Stock Preparation: Dissolve 10 mg of MFA in 100 mL of 0.1 N NaOH (Concentration: 100

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g/mL). Note: Sonication may be required for 5-10 minutes.

- Dilution Series: Prepare aliquots to generate concentrations of 5, 10, 15, 20, and 25 g/mL using the same solvent.
- Blanking: Use pure 0.1 N NaOH to zero the spectrophotometer.
- Measurement: Scan the 15 g/mL standard to confirm (typically 285 nm). Measure absorbance of all samples at this wavelength.
- Calculation: Plot Absorbance vs. Concentration. Calculate the unknown concentration using the linear regression equation ( ).

Acceptance Criteria:

- Correlation Coefficient ( ):
- RSD of replicate measurements:

Protocol 2: Vibrational Spectroscopy (FT-IR) & Polymorph Differentiation

Objective: Identification of MFA and discrimination between Polymorph Form I (Stable) and Form II (Metastable). Scientific Rationale: The crystal packing differences between forms significantly alter the vibrational environment of the amine (-NH) and carbonyl (C=O) groups.

Method Parameters

- Technique: ATR (Attenuated Total Reflectance) or KBr Pellet.
- Range: 4000 – 400 cm^{-1}[7]

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- Resolution: 4 cm^{-1}

Spectral Assignment Table

Functional Group	Wavenumber (cm^{-1})	Mechanistic Note
N-H Stretch	3310 – 3350	Sharp, single band. Position depends on Polymorph.
C-H Stretch (Ar)	3000 – 3100	Weak aromatic C-H stretching.
C=O Stretch	1647 – 1655	Diagnostic: Shifted lower than typical acids (1710 cm^{-1}) due to strong intramolecular H-bonding.
C=C Ring Stretch	1570 – 1600	Aromatic skeletal vibrations.
Fingerprint	750 – 900	Ortho-substitution patterns (oop bending).

Polymorph Differentiation Logic

The most reliable differentiator is the N-H stretching region:

- Form I (Stable): Peak observed at 3310 – 3325 cm^{-1}.
- Form II (Metastable): Peak shifted to ~3347 cm^{-1}.[8]

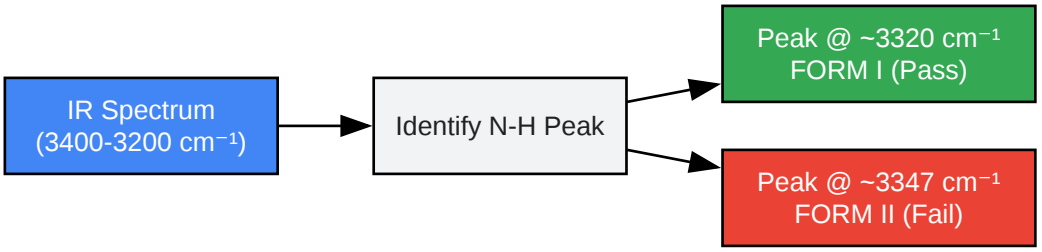

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Figure 2: Logic gate for spectroscopic determination of Mefenamic Acid polymorphism.

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Protocol 3: Nuclear Magnetic Resonance (NMR)

Objective: Structural validation and impurity profiling. Solvent: DMSO-d6 is the standard solvent. CDCl3 may be used but solubility is lower, and chemical shifts (especially -OH and -NH) will vary due to solvent effects.

H NMR Assignments (DMSO-d6, 400 MHz)

Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
-COOH	12.0 – 13.0	Broad Singlet	1H	Carboxylic acid proton (often invisible if exchanged).
-NH	9.2 – 9.5	Singlet	1H	Secondary amine. Deshielded by H-bond to C=O.
Ar-H (Acid Ring)	7.9 – 8.0	Doublet (dd)	1H	H-6 (Ortho to COOH).
Ar-H (Acid Ring)	7.3 – 7.4	Triplet (td)	1H	H-4.
Ar-H (Tolyl Ring)	7.1 – 7.2	Multiplet	2H	H-3', H-6' (Tolyl ring protons).
Ar-H (Acid/Tolyl)	6.7 – 6.9	Multiplet	3H	Remaining aromatic protons.
Ar-CH	2.1 – 2.3	Singlet	3H	Methyl group on the tolyl ring.

C NMR Key Signals

- Carbonyl (C=O): ~170 ppm.[2]
- Aromatic Carbons: 110 – 145 ppm (Complex region).

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- Methyl Carbon: ~14 ppm.

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